

Personal protective equipment for handling Triethylene glycol monoethyl ether

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Compound of Interest

Compound Name: Triethylene glycol monoethyl ether

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Essential Safety and Handling Guide for Triethylene Glycol Monoethyl Ether

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Triethylene glycol monoethyl ether** (TEGME). Adherence to these protocols is critical for ensuring a safe laboratory environment and proper chemical management.

Chemical Identity:

Name	Triethylene glycol monoethyl ether
Synonyms	Ethyltriglycol, Ethoxytriglycol, Dowanol TE
CAS Number	112-50-5[1][2]
Molecular Formula	C8H18O4[1][2]

Hazard Summary:

Triethylene glycol monoethyl ether is a combustible liquid that can cause skin and serious eye irritation.[2] Inhalation of vapors may lead to respiratory irritation.[2] It is crucial to avoid all personal contact, including inhalation.[3] A key characteristic of ethers like TEGME is their potential to form explosive peroxides upon prolonged exposure to air.[2]

Hazard Classification	Description
Acute Toxicity	Low acute toxicity, but harmful if swallowed.[2]
Skin Irritation	Causes skin irritation.[2] Prolonged or repeated contact may cause dermatitis.
Eye Irritation	Causes serious eye irritation.[2] Direct contact may produce transient discomfort, tearing, or redness.[3]
Respiratory Irritation	May cause respiratory irritation if vapors are inhaled.[2]
Peroxide Formation	Potential to form explosive peroxides with prolonged air exposure.[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **Triethylene glycol monoethyl ether**.

Protection Type	Specific Recommendations	Standards/Notes
Eye and Face Protection	Safety glasses with side shields or chemical goggles.[3]	Ensure compliance with EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant gloves such as PVC, nitrile rubber, neoprene, or butyl rubber.[3][4]	Glove suitability depends on the specific operational conditions. Inspect gloves before each use. For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended.[3]
Body Protection	Overalls, a PVC apron, and protective work clothing resistant to liquid chemicals.[3][4]	Choose body protection based on the activity and potential for exposure.
Respiratory Protection	Generally, adequate general exhaust ventilation is sufficient. [3] If there is a risk of overexposure or in case of insufficient ventilation, use an approved respirator with a filter for organic vapors (boiling point > 65°C).[3][4]	

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is essential for mitigating the risks associated with **Triethylene glycol monoethyl ether**.

1. Engineering Controls and Location:

- All handling procedures must be conducted in a well-ventilated area.[5]

- A functioning eyewash station and safety shower must be readily accessible.[5][6]

2. Chemical Handling:

- Avoid all personal contact, including the inhalation of mists, gases, or vapors.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]
- Keep containers securely sealed when not in use.[3]
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][5]
- Do not use aluminum or galvanized containers for storage.[3]
- Wash hands thoroughly after handling.[5][6]

3. Peroxide Prevention:

- Ethers like **Triethylene glycol monoethyl ether** have the potential to form explosive peroxides.[2][3]
- Record the date of receipt and the date of opening on the container.[3]
- Unopened containers can typically be stored for 18 months, while opened containers should not be stored for more than 12 months.[3]
- Before any distillation process, it is crucial to test for and remove any trace peroxides.[3]

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with fresh, running water for at least 15 minutes, holding the eyelids open. [3] If irritation persists, seek medical attention.
Skin Contact	Immediately remove all contaminated clothing. [3] Flush the skin and hair with running water and soap if available.[3]
Inhalation	Remove the individual from the contaminated area to fresh air.[3] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[7]
Ingestion	Do NOT induce vomiting.[7] If the person is conscious, give several glasses of water.[8] Seek immediate medical attention.[8]

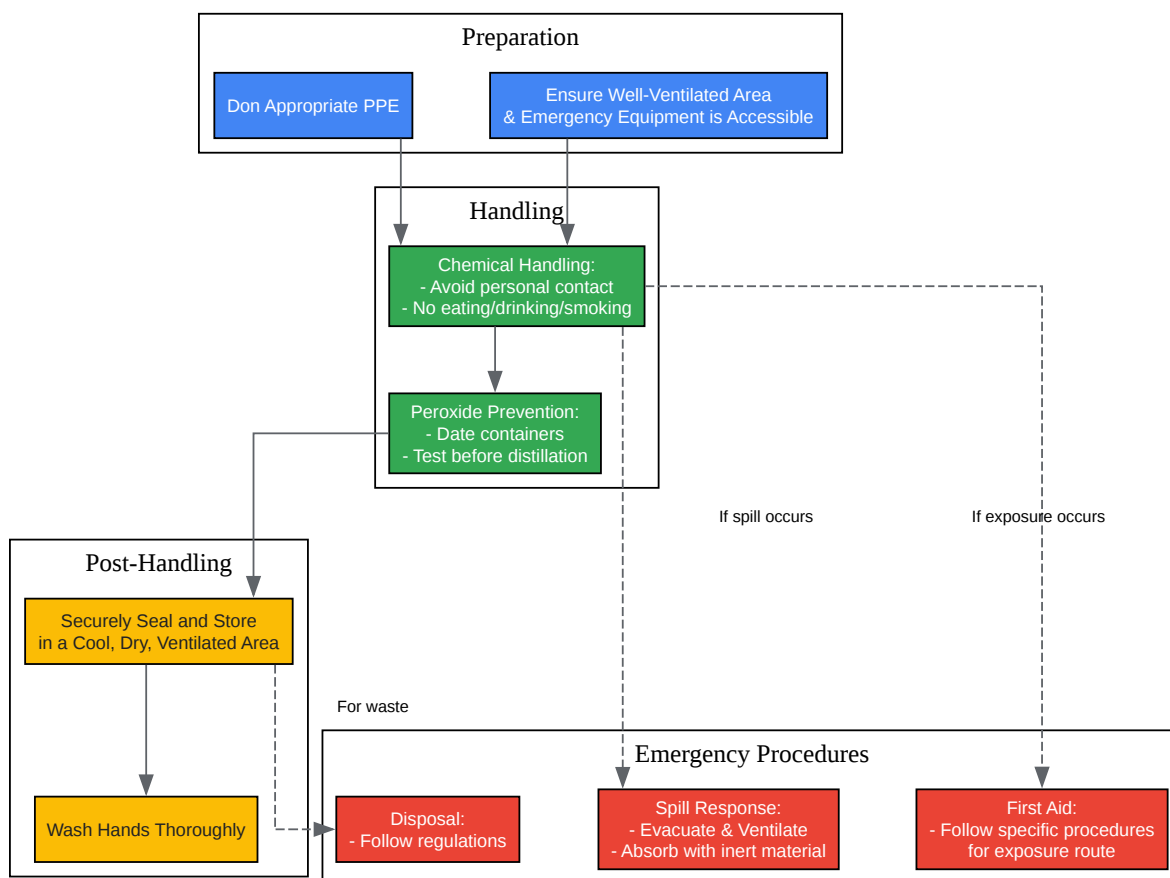
Spill and Disposal Plan

Spill Response:

- Minor Spills: Remove all ignition sources.[3] Clean up spills immediately. Absorb with an inert material (e.g., sand, earth, vermiculite) and place in a suitable, labeled container for waste disposal.[9]
- Major Spills: Evacuate the area and move upwind.[3] Alert emergency responders. Wear full protective clothing and breathing apparatus.[3]

Disposal:

- Disposal of unused product and contaminated materials must be in compliance with all local, state, and federal laws and regulations.[5]
- The most favorable course of action is to use an alternative chemical with less inherent risk. Consider recycling any unused portion of the material or returning it to the manufacturer or supplier.[1]



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Caption: Workflow for Safe Handling of **Triethylene Glycol Monoethyl Ether**.

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